Domperidone Maleate: Mechanistic Characterization and In Vitro Profiling

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Compound of Interest

Compound Name:	*Domperidone Maleate*
CAS No.:	*83898-65-1*
Cat. No.:	*B1235624*

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Executive Summary

Domperidone Maleate is a peripherally selective dopamine D2 receptor antagonist utilized primarily as an antiemetic and prokinetic agent.[1][2] Unlike metoclopramide, it possesses a distinct safety profile due to its inability to cross the blood-brain barrier (BBB) significantly, sparing patients from central extrapyramidal side effects. However, its development and clinical application are constrained by a narrow therapeutic index regarding cardiac safety, specifically hERG channel inhibition. This guide provides a rigorous technical analysis of its in vitro pharmacodynamics, safety pharmacology, and metabolic kinetics, designed to support researchers in assay development and data interpretation.

Pharmacodynamics: The D2 Receptor Antagonism

The therapeutic efficacy of Domperidone relies on its high-affinity binding to dopamine D2 receptors in the gastrointestinal tract and the Chemoreceptor Trigger Zone (CTZ).[2]

Mechanism of Action (MOA)

Dopamine D2 receptors are G-protein coupled receptors (GPCRs) coupled to the G

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family.

- Endogenous State: Dopamine binding activates G

  , which inhibits adenylyl cyclase (AC), reducing intracellular cAMP and inhibiting cholinergic transmission. In the GI tract, this results in gastric relaxation (stasis).

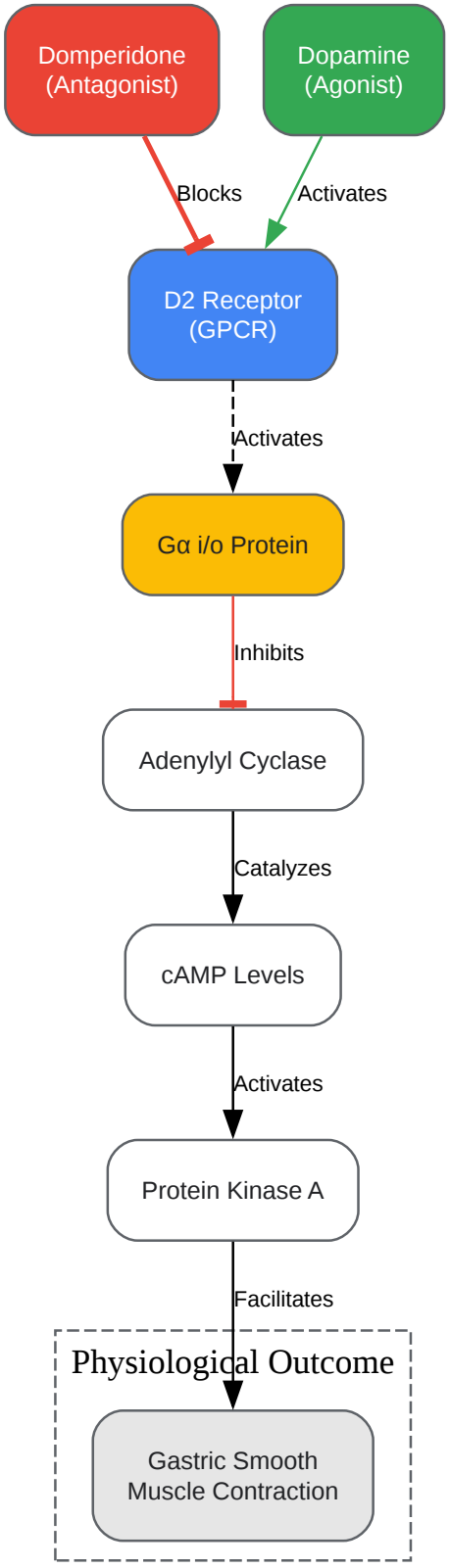
- Domperidone Action: By antagonizing the D2 receptor, Domperidone prevents G

  activation. This relieves the "brake" on adenylyl cyclase, restoring cAMP levels and facilitating acetylcholine release from postganglionic cholinergic neurons. This induces gastric contraction (prokinesis).

Signaling Pathway Visualization

The following diagram illustrates the intracellular cascade modulated by Domperidone.

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Figure 1: Domperidone blocks the D2-mediated inhibition of Adenylyl Cyclase, thereby restoring cAMP signaling and promoting gastric motility.

Binding Affinity Data

Accurate

determination is critical for predicting occupancy.

Receptor Target	Assay System	Parameter	Value	Reference
Dopamine D2	Guinea pig stomach (Schild analysis)		30 nM	[1]
Dopamine D2	CHO cells (Radioligand binding)		~1-5 nM	[2]
hERG Channel	HEK293 (Patch Clamp)		57 nM	[3]

> *Critical Insight: The overlap between the therapeutic*
>
> for D2 receptors (30 nM) and the toxicological
>
> for hERG (57 nM) highlights an extremely narrow safety margin, necessitating rigorous safety monitoring.

Safety Pharmacology: hERG Channel Inhibition

The primary safety concern for Domperidone is QT prolongation leading to Torsades de Pointes (TdP). This is mediated by the blockade of the

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current encoded by the hERG gene.[3]

Electrophysiological Mechanism

Domperidone binds to the intracellular cavity of the hERG channel pore. Unlike many drugs that block only open channels, Domperidone exhibits state-dependent binding that is potentiated at positive membrane potentials.

Standardized hERG Assay Protocol (Patch Clamp)

To validate cardiac safety during formulation or analog development, follow this automated patch-clamp workflow.

Objective: Determine

of Domperidone on

tail current.

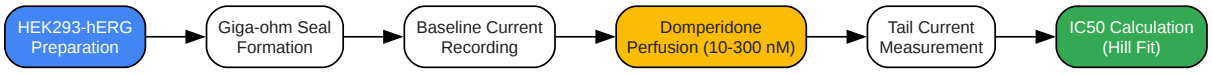
- Cell Line: HEK293 stably expressing hERG (Kv11.1).
- Solutions:
  - Extracellular: Tyrode’s solution (pH 7.4).
  - Intracellular: K-Aspartate based pipette solution.
- Voltage Protocol:
  - Hold at -80 mV.
  - Depolarize to +20 mV for 2 seconds (Channel activation).
  - Repolarize to -50 mV for 2 seconds (Evoke tail current).
  - Return to -80 mV.
- Drug Application:
  - Apply vehicle control (0.1% DMSO).

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- Apply Domperidone (cumulative concentrations: 10, 30, 100, 300 nM).
- Wait for steady-state block (minimum 3 minutes per concentration).

- Analysis:
  - Measure peak tail current amplitude at -50 mV.
  - Fit data to the Hill equation:

    .



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Figure 2: Automated Patch Clamp workflow for assessing Domperidone-induced hERG blockade.

ADME Profiling: Metabolism and Transport

Understanding the metabolic fate of Domperidone is crucial, as it is both a substrate and an inhibitor of CYP3A4, creating complex Drug-Drug Interaction (DDI) scenarios.

CYP3A4 Kinetics

Domperidone undergoes extensive first-pass metabolism via CYP3A4 (N-dealkylation and hydroxylation).[4]

- (Metabolism): ~12 μM [4].[5][6]
- Mechanism-Based Inhibition (MBI): Domperidone acts as a time-dependent inhibitor of CYP3A4.[5]
  - (Inactivation Constant): 12 μM.[5][6]
  - : 0.037 min

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.[5][6]

- Implication: Chronic dosing may self-inhibit its own clearance or increase exposure of co-administered CYP3A4 substrates (e.g., cyclosporine, azole antifungals).

P-glycoprotein (P-gp) Efflux

Domperidone is an avid substrate for the efflux transporter P-glycoprotein (MDR1/ABCB1).[7] This transporter actively pumps the drug out of the brain endothelium, preventing CNS penetration.

- BBB Permeability: Low (Brain/Plasma ratio < 0.1).
- DDI Risk: Co-administration with P-gp inhibitors (e.g., verapamil, ketoconazole) can lead to "brain breakthrough," causing acute dystonic reactions.

Experimental Protocols: Radioligand Binding

Objective: Determine the affinity (

) of Domperidone for the D2 receptor.

Materials:

- Source: CHO cell membranes expressing human recombinant D2 receptors.[8]
- Radioligand: [3H]-Methylspiperone (0.5 nM).
- Non-specific Binding (NSB): Define with 10 µM Haloperidol.

Step-by-Step Methodology:

- Preparation: Thaw membrane aliquots and homogenize in Incubation Buffer (50 mM Tris-HCl, pH 7.4, 120 mM NaCl, 5 mM KCl, 2 mM CaCl2, 1 mM MgCl2).
- Incubation:
  - In a 96-well plate, add 50 µL of test compound (Domperidone, 10 concentrations).

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- Add 50 µL of [3H]-Methylspiperone.
- Add 100 µL of membrane suspension (20 µg protein/well).
- Incubate for 60 minutes at 25°C.

- Termination: Rapid filtration through GF/B glass fiber filters (presoaked in 0.3% PEI) using a cell harvester.
- Washing: Wash filters 3x with ice-cold wash buffer.
- Counting: Add scintillant and count radioactivity (CPM) on a TopCount or MicroBeta counter.
- Calculation:
  - Convert CPM to DPM.
  - Calculate specific binding = Total Binding - NSB.
  - Fit to one-site competition model to derive

    .
  - Calculate

    using the Cheng-Prusoff equation:

    .

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